

Application of Galactose-6-Phosphate in Enzyme Kinetics Studies

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Compound of Interest

Compound Name: *Galactose-6-phosphate*

Cat. No.: *B1197297*

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Introduction

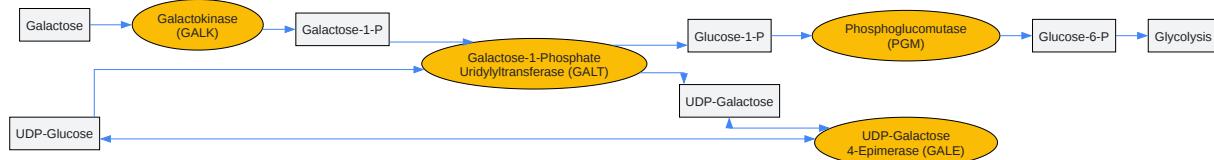
Galactose-6-phosphate (Gal-6-P) is a key intermediate in galactose metabolism, primarily situated within the tagatose-6-phosphate pathway. Its central position makes it a critical substrate and potential regulator for several enzymes, rendering it an invaluable tool for enzyme kinetics studies. Understanding the interactions of enzymes with Gal-6-P is fundamental for elucidating metabolic pathways, diagnosing metabolic disorders, and developing therapeutic interventions. These application notes provide detailed protocols and data for studying enzymes that utilize or are influenced by **Galactose-6-phosphate**.

Metabolic Pathways Involving Galactose-6-Phosphate

Galactose metabolism in many organisms occurs via two primary pathways: the Leloir pathway and the tagatose-6-phosphate pathway. Gal-6-P is a direct substrate in the tagatose-6-phosphate pathway and can indirectly influence the Leloir pathway.

Leloir Pathway

The Leloir pathway converts galactose to glucose-6-phosphate. While Gal-6-P is not a direct intermediate, the enzymes in this pathway are crucial for overall galactose metabolism and can be subject to indirect regulation by downstream metabolites.[\[1\]](#)[\[2\]](#)[\[3\]](#)



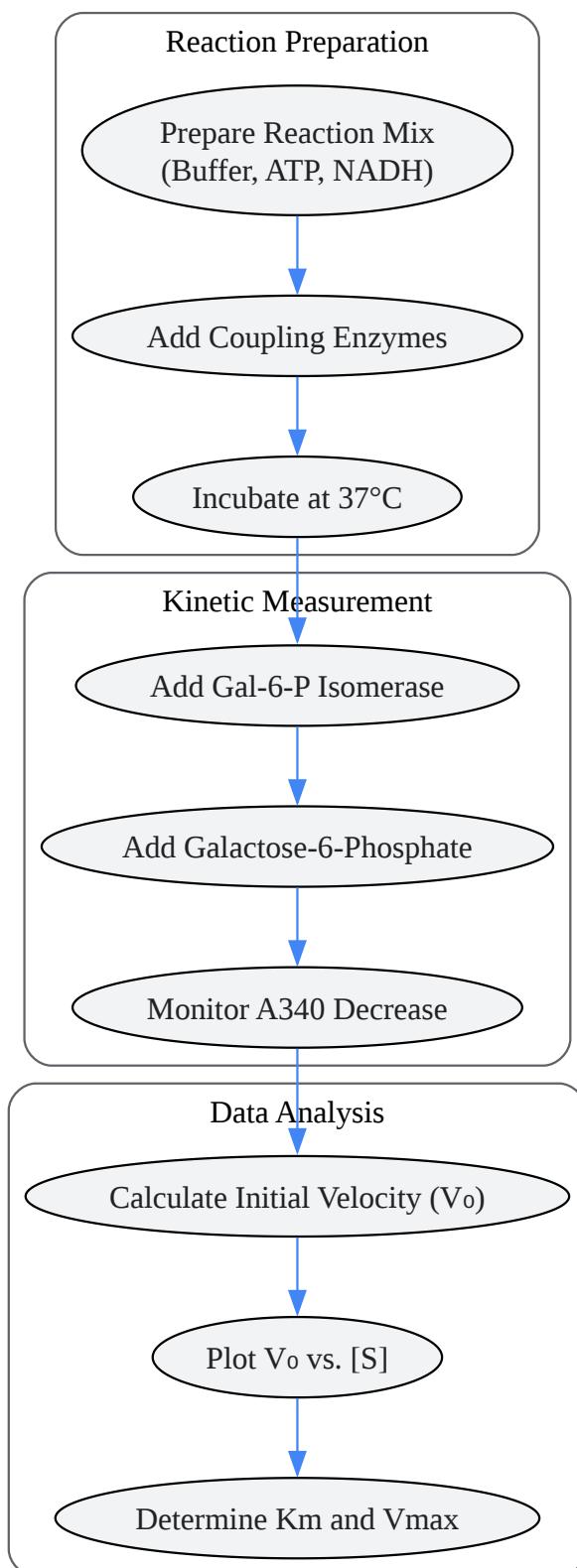
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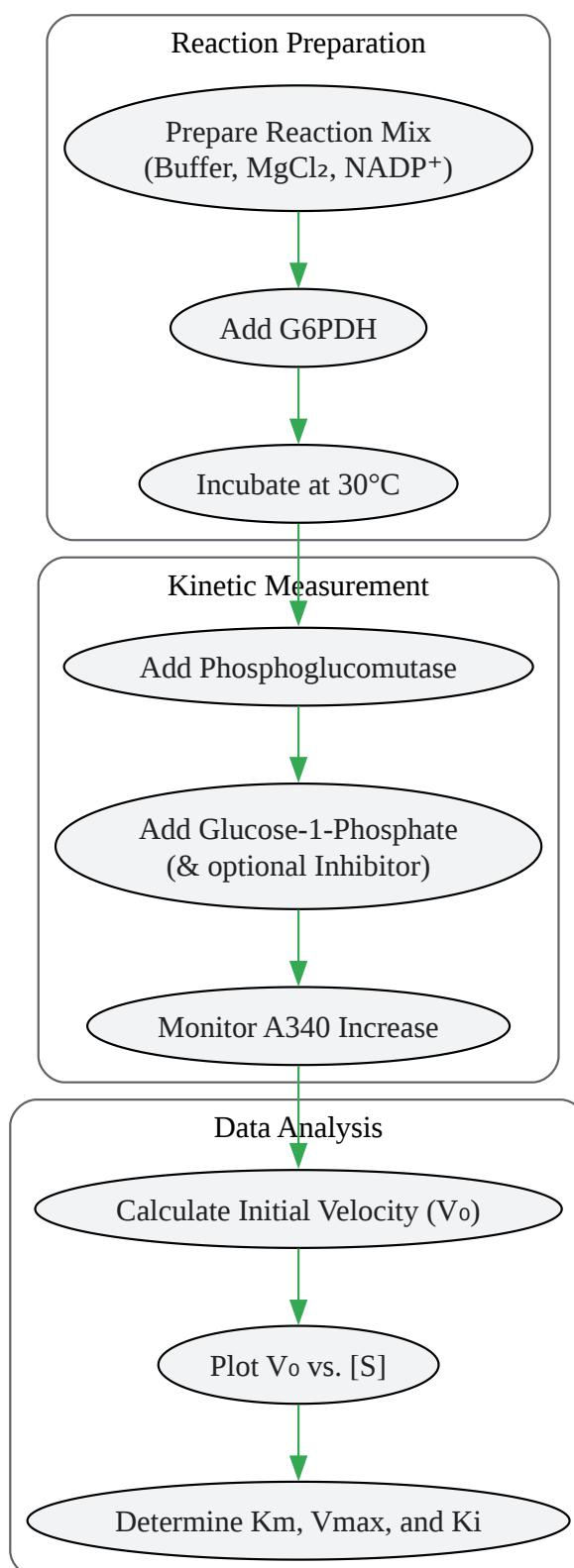
Figure 1: The Leloir Pathway for Galactose Metabolism.

Tagatose-6-Phosphate Pathway

This pathway is central to the application of Gal-6-P in enzyme kinetics, as Gal-6-P is a key substrate for **Galactose-6-phosphate isomerase**.





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